

# In-Depth Technical Guide: HSD-016 (CAS Number 946396-92-5)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: HSD-016

Cat. No.: B1256997

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**HSD-016** is a potent and selective, orally active inhibitor of 11 $\beta$ -hydroxysteroid dehydrogenase type 1 (11 $\beta$ -HSD1).<sup>[1][2]</sup> Its CAS number is 946396-92-5.<sup>[1]</sup> Developed as a potential therapeutic agent for type 2 diabetes, **HSD-016** has undergone preclinical and Phase 1 clinical investigations.<sup>[1][2]</sup> This guide provides a comprehensive overview of the technical data and research associated with **HSD-016**, including its chemical properties, mechanism of action, synthesis, and data from in vitro, in vivo, and clinical studies.

## Physicochemical Properties

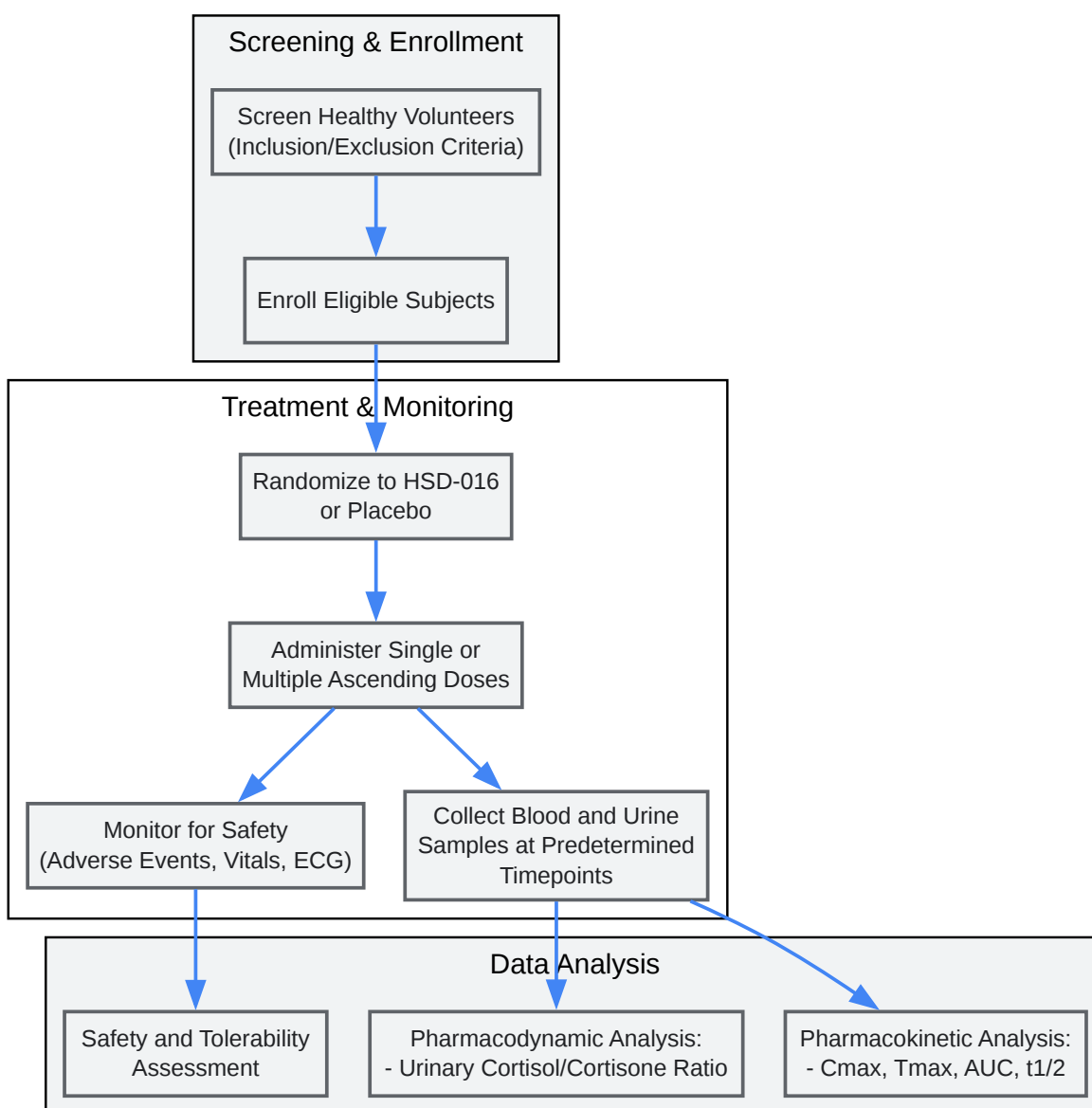
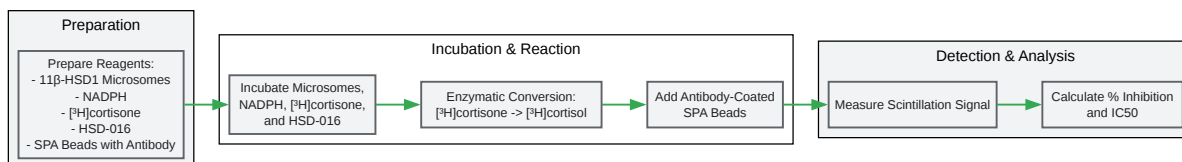
**HSD-016** is a white to off-white solid.<sup>[1]</sup> It is soluble in DMSO at a concentration of 100 mg/mL (194.38 mM), requiring ultrasonication for complete dissolution.<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>21</sub> F <sub>7</sub> N <sub>2</sub> O <sub>3</sub> S	[1]
Molecular Weight	514.46 g/mol	[1]
Melting Point	102-104 °C	[1]
Boiling Point (Predicted)	563.9±60.0 °C	[1]
Density (Predicted)	1.421±0.06 g/cm <sup>3</sup>	[1]
pKa (Predicted)	11.60±0.15	[1]
Storage Temperature	-20°C	[1]

## Mechanism of Action and Signaling Pathway

**HSD-016** exerts its therapeutic effect by inhibiting the 11 $\beta$ -HSD1 enzyme. This enzyme is a key regulator of intracellular glucocorticoid levels, catalyzing the conversion of inactive cortisone to active cortisol in humans (and corticosterone in rodents).[3][4] In target tissues such as the liver and adipose tissue, elevated levels of cortisol can contribute to insulin resistance and other metabolic dysfunctions characteristic of type 2 diabetes. By inhibiting 11 $\beta$ -HSD1, **HSD-016** reduces the local concentration of active glucocorticoids, thereby improving insulin sensitivity and glucose metabolism.[2][3]

The signaling pathway influenced by **HSD-016** is depicted below:



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 2. [iomcworld.com](https://iomcworld.com) [[iomcworld.com](https://iomcworld.com)]
- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 4. [academic.oup.com](https://academic.oup.com) [[academic.oup.com](https://academic.oup.com)]
- To cite this document: BenchChem. [In-Depth Technical Guide: HSD-016 (CAS Number 946396-92-5)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1256997#cas-number-946396-92-5-research>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)